



MHY1485 solubility in DMSO and other organic solvents

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	MHY1485	
Cat. No.:	B15604177	Get Quote

Application Notes and Protocols for MHY1485

For Researchers, Scientists, and Drug Development Professionals

Abstract

MHY1485 is a potent, cell-permeable small molecule that functions as an activator of the mammalian target of rapamycin (mTOR), a crucial serine/threonine protein kinase.[1][2] As a central regulator of cell growth, proliferation, metabolism, and survival, mTOR is a key component of two distinct protein complexes, mTORC1 and mTORC2.[1] MHY1485 has been shown to inhibit autophagy by preventing the fusion of autophagosomes with lysosomes.[2][3] [4] These characteristics make MHY1485 a valuable tool for investigating cellular processes regulated by mTOR signaling and for potential therapeutic applications. This document provides detailed information on the solubility of MHY1485, protocols for its use in cell culture, and methods for analyzing its effects on the mTOR signaling pathway.

MHY1485 Solubility

MHY1485 exhibits solubility in various organic solvents but is insoluble in aqueous solutions. Proper solvent selection is critical for the preparation of stock solutions and experimental working solutions. It is recommended to use freshly opened, anhydrous DMSO for preparing stock solutions, as hygroscopic DMSO can negatively impact solubility.[2][5]

Table 1: Solubility of MHY1485 in Common Solvents

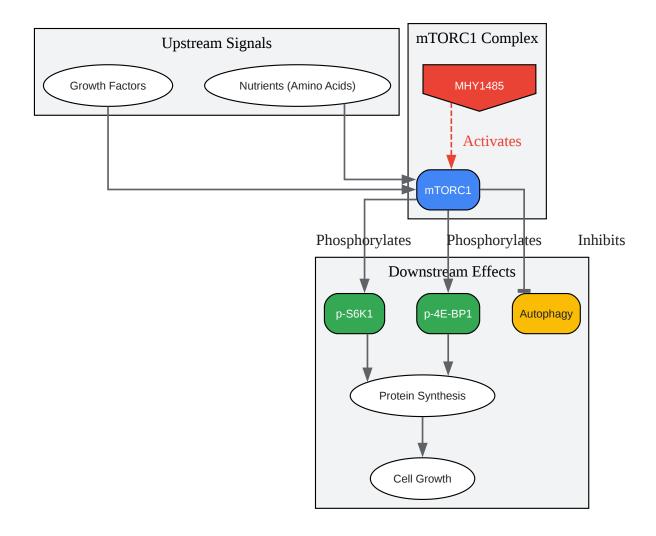


Solvent	Solubility	Notes
DMSO (Dimethyl Sulfoxide)	≥19.35 mg/mL[6]	Soluble up to 20 mg/mL.[1][7] For higher concentrations, warming at 37°C for 10 minutes and/or ultrasonication may be necessary.[6]
DMF (Dimethylformamide)	10 mg/mL[1][7]	-
Ethanol	Insoluble[2][5]	-
Water	Insoluble[2][3][5]	-

Mechanism of Action: mTOR Activation

MHY1485 activates the mTOR signaling pathway.[1][4] mTOR is a central kinase that integrates signals from growth factors, nutrients, and cellular energy status to regulate key cellular functions. MHY1485's activation of mTOR leads to the phosphorylation of downstream targets such as S6 kinase 1 (S6K1) and 4E-binding protein 1 (4E-BP1), which in turn promote protein synthesis and cell growth.[5] Furthermore, MHY1485 has been observed to suppress autophagy by inhibiting the fusion of autophagosomes and lysosomes.[3][4]





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MHY1485 activates the mTORC1 signaling pathway.

Experimental Protocols Preparation of MHY1485 Stock Solution

Materials:

• MHY1485 powder



- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes

Protocol:

- Bring the MHY1485 powder to room temperature before opening the vial.
- To prepare a 15 mM stock solution, reconstitute 5 mg of MHY1485 powder in 0.86 mL of DMSO.[1]
- Vortex thoroughly to ensure complete dissolution. If necessary, warm the solution at 37°C for 10 minutes or sonicate.[6]
- Aliquot the stock solution into smaller volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles.
- Store the stock solution at -20°C for up to 3 months or at -80°C for up to one year.[2] The
 lyophilized powder is stable for 24 months when stored at room temperature and desiccated.

In Vitro Treatment of Cultured Cells

Materials:

- Cultured cells of interest (e.g., Ac2F, HepG2, C2C12)
- Complete cell culture medium
- MHY1485 stock solution (e.g., 15 mM in DMSO)
- Phosphate-buffered saline (PBS)

Protocol:

- Plate cells at the desired density in appropriate culture vessels and allow them to adhere overnight.
- On the day of treatment, dilute the **MHY1485** stock solution to the desired final concentration in pre-warmed complete cell culture medium. A typical working concentration ranges from 2



 μ M to 10 μ M.[6][8][9]

- Remove the existing medium from the cells and wash once with sterile PBS.
- Add the medium containing the desired concentration of MHY1485 to the cells. For control
 wells, add medium with an equivalent amount of DMSO.
- Incubate the cells for the desired period. Incubation times can vary from 1 hour to 24 hours depending on the experimental goals.[4][5]
- Following incubation, proceed with downstream applications such as cell lysis for Western blot analysis or cell viability assays.

Western Blot Analysis of mTOR Pathway Activation

Materials:

- Treated and control cell pellets
- RIPA buffer with protease and phosphatase inhibitors
- · BCA protein assay kit
- SDS-PAGE gels
- PVDF membrane
- Blocking buffer (e.g., 5% non-fat milk in TBST)
- Primary antibodies (e.g., anti-phospho-mTOR (Ser2448), anti-mTOR, anti-phospho-S6K1, anti-S6K1, anti-phospho-4E-BP1, anti-4E-BP1)
- HRP-conjugated secondary antibodies
- Chemiluminescent substrate

Protocol:

Wash the treated cells with ice-cold PBS and lyse them with RIPA buffer.

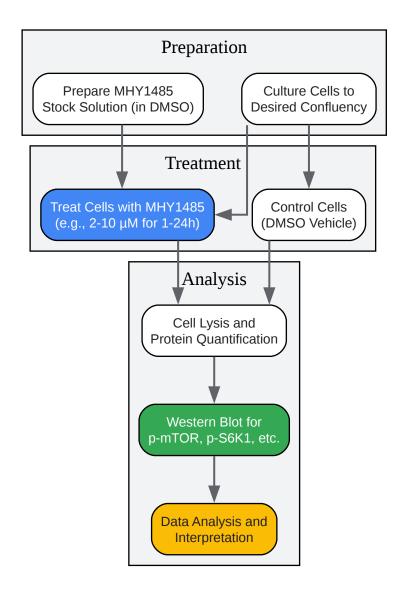






- Determine the protein concentration of the lysates using a BCA assay.
- Denature equal amounts of protein by boiling in Laemmli sample buffer.
- Separate the proteins by SDS-PAGE and transfer them to a PVDF membrane.[5]
- Block the membrane with blocking buffer for 1 hour at room temperature.
- Incubate the membrane with primary antibodies overnight at 4°C with gentle agitation.
- Wash the membrane three times with TBST.
- Incubate the membrane with the appropriate HRP-conjugated secondary antibody for 1 hour at room temperature.
- Wash the membrane three times with TBST.
- Visualize the protein bands using a chemiluminescent substrate and an imaging system.





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A typical workflow for studying the effects of MHY1485.

Concluding Remarks

MHY1485 is a valuable pharmacological tool for the in vitro and in vivo activation of the mTOR signaling pathway. Its ability to modulate fundamental cellular processes such as protein synthesis and autophagy makes it highly relevant for research in cancer, neurobiology, and metabolic disorders. The protocols outlined in this document provide a framework for utilizing MHY1485 to investigate its biological effects. Researchers should optimize concentrations and treatment times based on the specific cell type and experimental design.



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- To cite this document: BenchChem. [MHY1485 solubility in DMSO and other organic solvents]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15604177#mhy1485-solubility-in-dmso-and-otherorganic-solvents]

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